

A Technical Guide to the Physical Properties of 1,1-Dimethoxyheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dimethoxyheptane

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This document provides a comprehensive overview of the known physical properties of **1,1-Dimethoxyheptane** (CAS No. 10032-05-0), a key acetal used as a fragrance and flavoring agent. The information is presented to support research and development activities where this compound's physical characteristics are of importance.

Core Physical and Chemical Properties

1,1-Dimethoxyheptane is recognized as a colorless oily liquid with a distinct green and herbaceous odor.^[1] Its structural and molecular properties form the basis of its physical behavior.

Synonyms: Heptanal dimethyl acetal, n-Heptanal dimethyl acetal, Aldehyde C-7 dimethyl acetal. Molecular Formula: C₉H₂₀O₂ IUPAC Name: **1,1-dimethoxyheptane**

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **1,1-Dimethoxyheptane**. The data has been compiled from various sources to provide a comparative overview.

Property	Value	Notes	Source(s)
Molecular Weight	160.25 g/mol	Computed	[1] [2] [3]
Boiling Point	81.0 °C	at 30.00 mm Hg	[1]
183 °C	at 760 mmHg (lit.)	[3]	
Density	0.844 - 0.849 g/mL	Range	[1]
0.832 g/mL	at 25 °C (lit.)	[3]	
Refractive Index	1.405 - 1.415	Range	[1]
1.4105	n ₂₀ /D (lit.)	[3]	
Flash Point	57.8 °C	Closed cup	[3]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[1]	
Physical Description	Colourless oily liquid with a green, herbaceous, somewhat nutty odour.	[1]	

Experimental Protocols for Property Determination

While specific experimental reports for **1,1-Dimethoxyheptane** are not publicly detailed, the following are generalized, standard methodologies for determining the key physical properties listed above. These protocols are widely accepted in chemical characterization.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **1,1-Dimethoxyheptane**, methods such as distillation or the micro-boiling point method are suitable.

Micro-Boiling Point Method (Thiele Tube Method):

- A small sample (less than 0.5 mL) of **1,1-Dimethoxyheptane** is placed into a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The test tube assembly is attached to a thermometer and heated in a Thiele tube containing mineral oil to ensure uniform heating.
- The apparatus is heated gently until a rapid and continuous stream of bubbles emerges from the inverted capillary tube. This indicates the sample has been heated above its boiling point.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is recorded as the boiling point.[\[4\]](#)

Distillation Method:

- A simple distillation apparatus is assembled with a distillation flask, condenser, and receiving flask.
- A sample of the liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The liquid is heated, and the temperature is monitored with a thermometer placed so the bulb is level with the side arm of the distillation head.
- The temperature at which the vapor and liquid are in equilibrium, and a steady stream of distillate is collected, is recorded as the boiling point.[\[2\]](#)

Determination of Density

Density is the mass per unit volume of a substance. For liquids, this is typically measured using a pycnometer or by simply measuring the mass of a known volume.

Method using a Graduated Cylinder and Balance:

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.[\[5\]](#)[\[6\]](#)

- A specific volume of **1,1-Dimethoxyheptane** (e.g., 10 mL) is carefully added to the graduated cylinder, reading the volume from the bottom of the meniscus.[6]
- The mass of the graduated cylinder containing the liquid is then measured.[5][6]
- The mass of the liquid is determined by subtracting the mass of the empty cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.[5][6]
- The temperature at which the measurement is taken must be recorded as density is temperature-dependent.[5]

Determination of Refractive Index

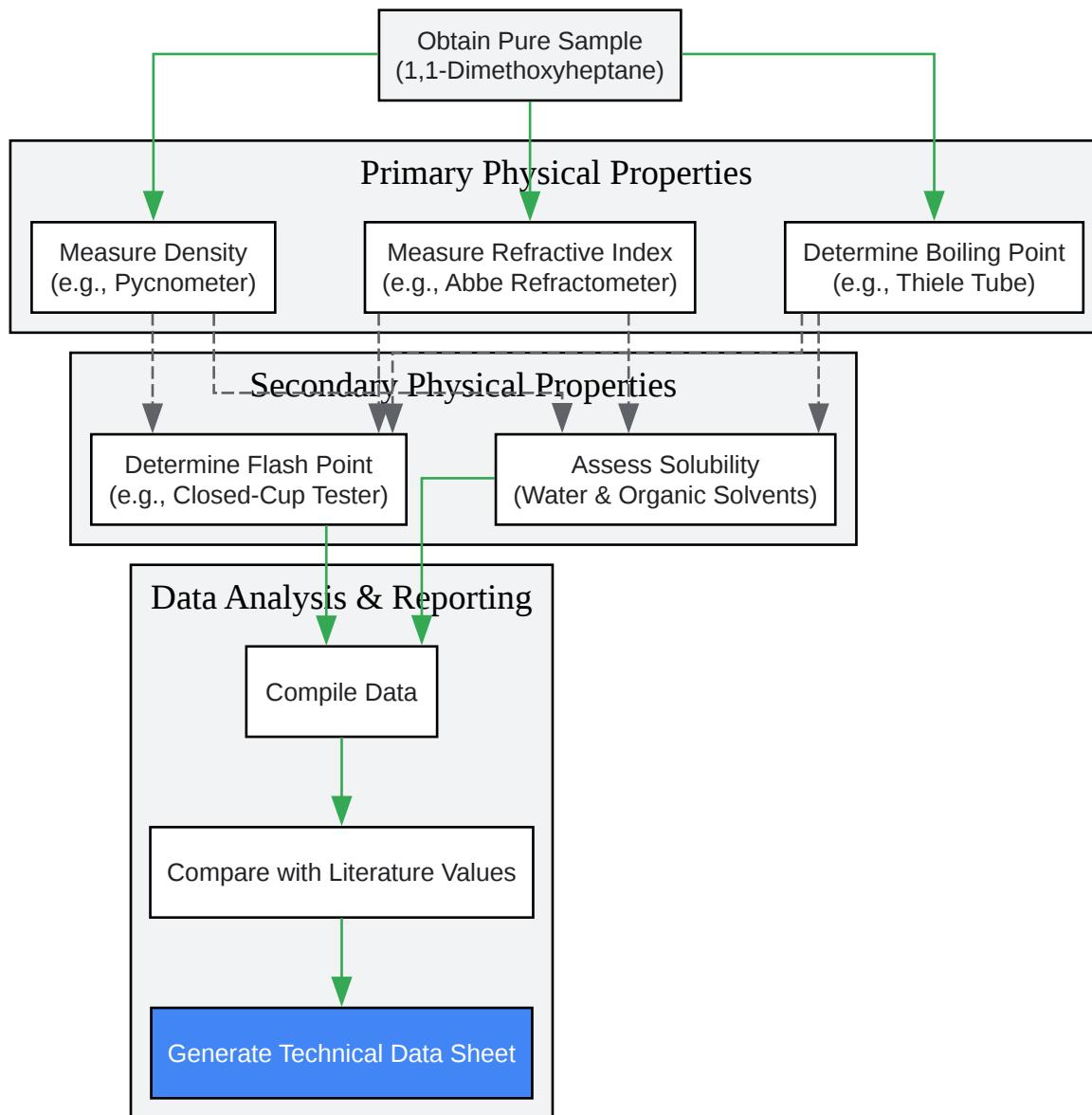
The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is commonly measured using a refractometer.

Abbe Refractometer Method:

- The refractometer is calibrated using a standard of known refractive index, such as distilled water.
- A few drops of **1,1-Dimethoxyheptane** are placed on the clean, dry prism of the refractometer.
- The prisms are closed and the instrument's light source is positioned.
- While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale.
- The temperature is controlled and recorded, as the refractive index is temperature-dependent (typically reported at 20°C).

Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a liquid chemical compound like **1,1-Dimethoxyheptane**.



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Workflow for Physical Property Characterization.

Safety and Hazards

1,1-Dimethoxyheptane is classified as a flammable liquid and vapor (H226).^{[7][8]} It may be harmful if swallowed (H302) and can cause serious eye irritation (H319).^[7] Standard laboratory

safety precautions, including the use of personal protective equipment, should be employed when handling this chemical. Store in a cool, well-ventilated area away from ignition sources.[8]

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